

Physical and chemical properties of Dimethyl 2-(2-methoxyphenoxy)malonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Dimethyl 2-(2-methoxyphenoxy)malonate
Cat. No.:	B022909

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An In-depth Technical Guide to Dimethyl 2-(2-methoxyphenoxy)malonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Dimethyl 2-(2-methoxyphenoxy)malonate**, a key intermediate in organic synthesis and pharmaceutical research. This document outlines its chemical identity, physicochemical characteristics, and detailed experimental protocols for its synthesis.

Core Properties and Identifiers

Dimethyl 2-(2-methoxyphenoxy)malonate, with the CAS number 150726-89-9, is a malonate ester derivative that serves as a versatile building block in the creation of complex molecular structures, particularly those incorporating a methoxyphenyl moiety.^[1] It is primarily utilized in the development of various bioactive compounds.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	150726-89-9 [2] [3] [4] [5]
Molecular Formula	C ₁₂ H ₁₄ O ₆ [2] [3] [4] [5] [6]
Molecular Weight	254.24 g/mol [2] [3] [5] [6] [7]
IUPAC Name	dimethyl 2-(2-methoxyphenoxy)propanedioate [2]
Synonyms	Dimethyl (2-methoxyphenoxy)malonate, Propanedioic acid, (2-methoxyphenoxy)-, dimethyl ester, Dimethyl (o-methoxyphenoxy)malonate, 2-(2-Methoxyphenoxy)malonic acid dimethyl ester [4] [8]
EINECS	604-747-9 [3] [7]
MDL Number	MFCD06797652 [3] [5] [7]

Physicochemical Characteristics

The compound's physical state is reported as a colorless to pale yellow liquid or a white to off-white solid.[\[1\]](#)[\[8\]](#)[\[9\]](#) It is soluble in common organic solvents such as dichloromethane and methanol.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Colorless to pale yellow liquid / White to off-white solid	[1] [8] [9]
Boiling Point (Predicted)	320.5 ± 27.0 °C	[7] [8]
Density (Predicted)	1.206 ± 0.06 g/cm³	[7] [8]
pKa (Predicted)	12.17 ± 0.59	[7] [8]
XLogP3	1.9	[2] [6]
Hydrogen Bond Donor Count	0	[6]
Hydrogen Bond Acceptor Count	6	[6]
Rotatable Bond Count	7	[6]
Exact Mass	254.07903816 g/mol	[2] [6]
Monoisotopic Mass	254.07903816 g/mol	[2] [6]
Topological Polar Surface Area	71.1 Å²	[2] [6]
Heavy Atom Count	18	[6]
Formal Charge	0	[6]

Experimental Protocols: Synthesis

Dimethyl 2-(2-methoxyphenoxy)malonate is commonly synthesized via the O-alkylation of guaiacol with a malonate derivative. Below are detailed methodologies from published procedures.

Synthesis from Guaiacol and Dimethyl 2-chloromalonate

This protocol describes a common and efficient method for the preparation of **Dimethyl 2-(2-methoxyphenoxy)malonate**.

Materials:

- Guaiacol (4)
- Toluene
- Sodium hydroxide
- Dimethyl 2-chloromalonate (1a)
- Deionized water
- 1% aqueous sodium bicarbonate
- Anhydrous sodium sulfate

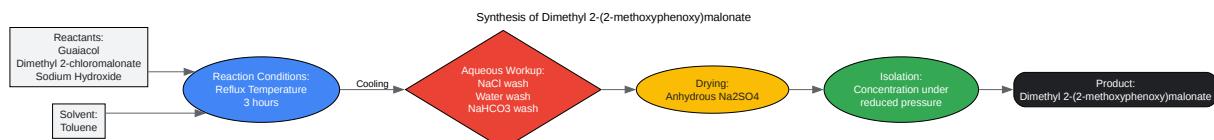
Procedure:

- Dissolve guaiacol (200 g, 1.61 mol) in toluene (1 L) at room temperature.
- Add sodium hydroxide (67.6 g, 1.692 mol) to the solution.
- Heat the reaction mixture to reflux to remove water azeotropically.
- Cool the mixture to 65 °C and add dimethyl 2-chloromalonate (321.8 g, 1.93 mol) over a period of 30 minutes.
- Heat the reaction mixture to reflux and stir for 3 hours.
- After cooling, wash the reaction mixture with a 10% aqueous sodium chloride solution (1 L).
- The residue can also be dissolved in toluene and washed sequentially with deionized water and 1% aqueous sodium bicarbonate.[3]
- Dry the organic phase over anhydrous sodium sulfate.[3]
- Concentrate the solution under reduced pressure to yield the final product.[3]

This procedure is reported to yield approximately 385 g (94%) of **Dimethyl 2-(2-methoxyphenoxy)malonate** as a viscous oil.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Dimethyl 2-(2-methoxyphenoxy)malonate**.



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Caption: Workflow for the synthesis of **Dimethyl 2-(2-methoxyphenoxy)malonate**.

Safety and Handling

For research use only, not intended for diagnostic or therapeutic applications.[\[1\]](#)[\[10\]](#) Users should consult the Safety Data Sheet (SDS) for detailed handling instructions. Hazard statements may include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[1\]](#)[\[2\]](#)

Applications in Research and Development

Dimethyl 2-(2-methoxyphenoxy)malonate is a crucial precursor in the synthesis of various pharmaceutical compounds.[\[9\]](#) Its reactive structure allows for a variety of chemical transformations, making it a valuable tool in medicinal chemistry for creating novel drug candidates.[\[1\]](#) It has been used in the development of dual endothelin receptor antagonists for cardiovascular research and as a precursor for molecules targeting neurodegenerative diseases.[\[1\]](#)

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- To cite this document: BenchChem. [Physical and chemical properties of Dimethyl 2-(2-methoxyphenoxy)malonate]. BenchChem, [2025]. [Online PDF]. Available at: [[https://www.benchchem.com/product/b022909#physical-and-chemical-properties-of-dimethyl-2-\(2-methoxyphenoxy\)malonate](https://www.benchchem.com/product/b022909#physical-and-chemical-properties-of-dimethyl-2-(2-methoxyphenoxy)malonate)]

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